

An In-depth Technical Guide to Octadecyltrichlorosilane (OTS)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Octadecyltrichlorosilane

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Octadecyltrichlorosilane (OTS), with the chemical formula $C_{18}H_{37}Cl_3Si$, is an organosilicon compound widely utilized for surface modification.^{[1][2]} Its primary application lies in the formation of self-assembled monolayers (SAMs), which create highly ordered, hydrophobic surfaces on various substrates.^{[1][3]} These SAMs are integral in fields such as chromatography, electronics, materials science, and the development of biocompatible surfaces.^{[1][4]} This guide provides a comprehensive overview of the chemical structure, properties, experimental protocols, and characterization of OTS.

Chemical Structure and Properties

OTS consists of a long, hydrophobic 18-carbon alkyl chain (octadecyl group) attached to a reactive trichlorosilyl head group.^[1] This amphiphilic structure drives its self-assembly behavior. The reactive Si-Cl bonds readily hydrolyze in the presence of trace amounts of water, enabling covalent attachment to hydroxyl-terminated surfaces like silicon dioxide, glass, and mica.^{[3][5]}

The chemical structure is: $CH_3(CH_2)_{17}SiCl_3$.^{[2][6]}

Table 1: Physical and Chemical Properties of **Octadecyltrichlorosilane**

Property	Value
Molecular Formula	C ₁₈ H ₃₇ Cl ₃ Si[1]
Molecular Weight	~387.9 g/mol [1]
Appearance	Colorless liquid with a pungent odor[1][7][8]
Density	0.984 g/mL at 25 °C[2][7]
Boiling Point	380 °C (at normal pressure)[7][9]; 223 °C (at 10 mmHg)[2][8]
Melting Point	~20-22 °C[7][9]
Refractive Index	1.459 - 1.4602 at 20 °C[7][8]
Vapor Pressure	<5 mmHg at 20 °C[9]
Flash Point	193 - 207 °C (closed cup)[8]
Solubility	Soluble in non-polar organic solvents (e.g., benzene, ether, heptane, toluene)[1][7][9]
Reactivity	Decomposes violently in water, releasing heat and hydrochloric acid (HCl)[1][7][8]

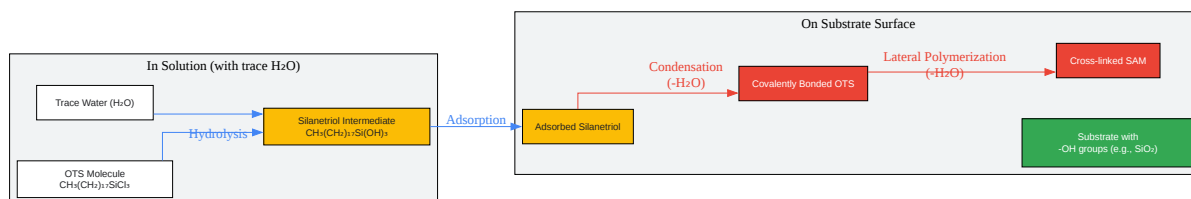
Mechanism of Self-Assembled Monolayer (SAM) Formation

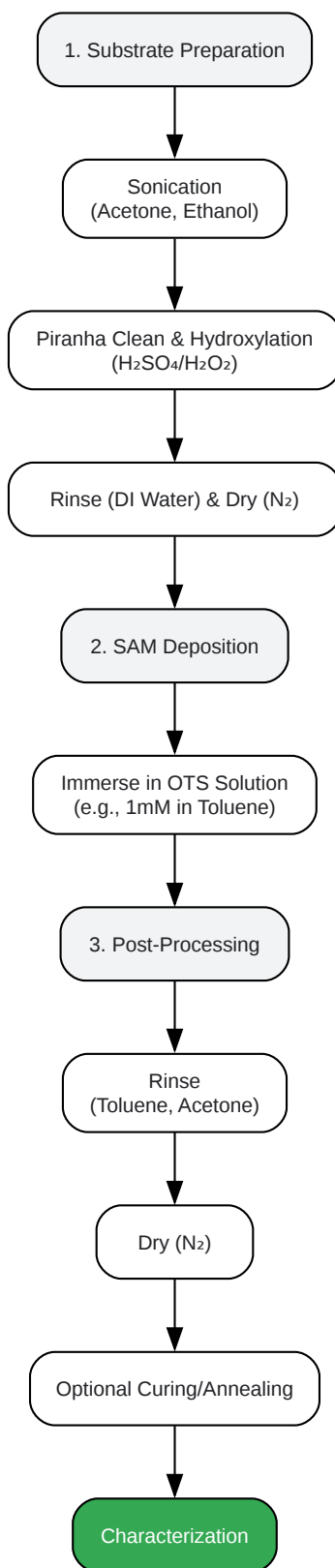
The formation of a dense, stable OTS monolayer is a multi-step process that relies on controlled hydrolysis and condensation reactions. The generally accepted mechanism involves the covalent bonding of OTS molecules to the substrate and subsequent lateral cross-linking to form a polysiloxane network.[3][5]

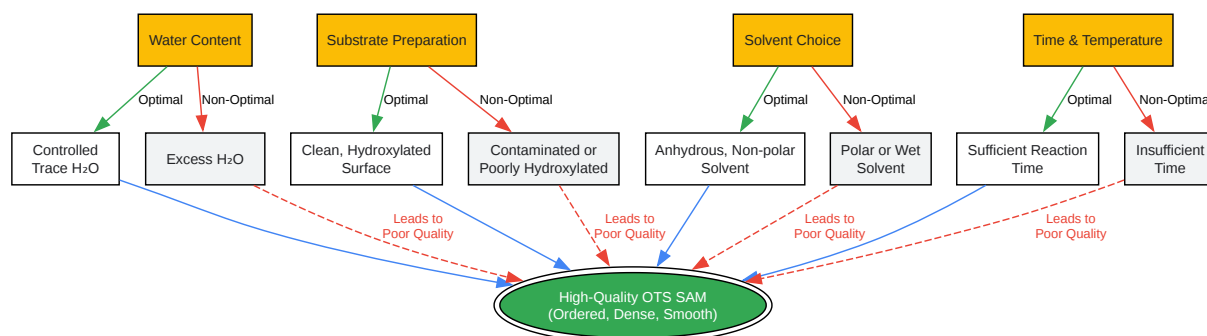
- **Hydrolysis:** The trichlorosilyl head groups react with trace water molecules present in the solvent or adsorbed on the substrate surface. This reaction replaces the chlorine atoms with hydroxyl groups, forming a reactive silanetriol intermediate (R-Si(OH)₃).[3][10]
- **Adsorption & Condensation:** The silanetriol intermediates adsorb onto the hydroxyl-rich substrate surface. A condensation reaction then occurs between the silanol groups of the

OTS and the hydroxyl groups on the substrate (e.g., Si-OH), forming stable covalent Si-O-Si bonds.[3]

- Lateral Polymerization: Adjacent hydrolyzed OTS molecules undergo intermolecular condensation, forming a cross-linked polysiloxane network (Si-O-Si) that provides stability to the monolayer.[3][5] The long alkyl chains align, driven by van der Waals interactions, resulting in a densely packed, ordered film.[5]







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- To cite this document: BenchChem. [An In-depth Technical Guide to Octadecyltrichlorosilane (OTS)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b089594#octadecyltrichlorosilane-chemical-structure-and-properties]

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